

# An In-depth Technical Guide to Violanthrone and its Derivatives

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## Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *12663-53-5*

Cat. No.: *B15550410*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core structure, properties, and synthesis of violanthrone, a foundational molecule for a class of polycyclic aromatic compounds. While the specific designation "CI 59825" did not yield a singular, identifiable violanthrone derivative in broad chemical databases, this document will delve into the well-characterized parent compound, violanthrone (CAS 116-71-2), and its derivatives, offering valuable insights for research and development.

## Core Chemical Structure and Properties

Violanthrone, also known as dibenzanthrone, is a large, planar polycyclic aromatic hydrocarbon with the chemical formula  $C_{34}H_{16}O_2$ .<sup>[1][2][3]</sup> Its structure consists of nine fused benzene rings, forming a rigid and highly conjugated system. This extensive conjugation is responsible for its intense color and unique photophysical properties.

## Physicochemical Data

The following table summarizes key quantitative data for violanthrone, providing a baseline for understanding its physical and chemical characteristics.

| Property          | Value                                                                       | Reference |
|-------------------|-----------------------------------------------------------------------------|-----------|
| Molecular Formula | C34H16O2                                                                    | [1][2][4] |
| Molecular Weight  | 456.5 g/mol                                                                 | [3][4]    |
| Appearance        | Bluish-black to black powder                                                | [2][4]    |
| Melting Point     | 338-339 °C                                                                  | [4]       |
| Boiling Point     | 522.64 °C (rough estimate)                                                  | [4]       |
| Density           | 1.487 g/cm <sup>3</sup>                                                     | [4]       |
| Solubility        | Slightly soluble in tetrahydronaphthalene and xylene; insoluble in ethanol. | [2]       |
| CAS Number        | 116-71-2                                                                    | [1][4]    |

## Synthesis and Experimental Protocols

The primary industrial synthesis of violanthrone involves the dimerization of benzanthrone.[1][5] This process is a cornerstone for producing violanthrone and its subsequent derivatives.

### General Synthesis of Violanthrone from Benzanthrone

A common method for synthesizing violanthrone is through the alkali fusion of benzanthrone.[6] This process typically involves heating benzanthrone with a strong base like potassium hydroxide.

Experimental Protocol:

- **Reactant Preparation:** Benzanthrone is used as the starting material. The reaction is carried out in the presence of potassium hydroxide and sodium acetate in a high-boiling point solvent such as refined naphthalene.

- **Alkali Fusion:** The mixture is heated to a high temperature to induce the condensation and dimerization of two benzanthrone molecules.
- **Work-up and Purification:** After the reaction is complete, the refined naphthalene is recovered. The resulting violanthrone product is then subjected to purification steps to remove any unreacted starting material and byproducts.

## Synthesis of Violanthrone Derivatives

Violanthrone derivatives can be synthesized through various reactions, such as nitration of the parent violanthrone molecule.<sup>[7]</sup> These derivatives can exhibit altered photophysical and chemical properties, making them suitable for a range of applications. For instance, a novel near-infrared (NIR) violanthrone derivative has been synthesized by introducing dicyanomethylene groups, which significantly alters its electronic and fluorescent properties.<sup>[8]</sup>

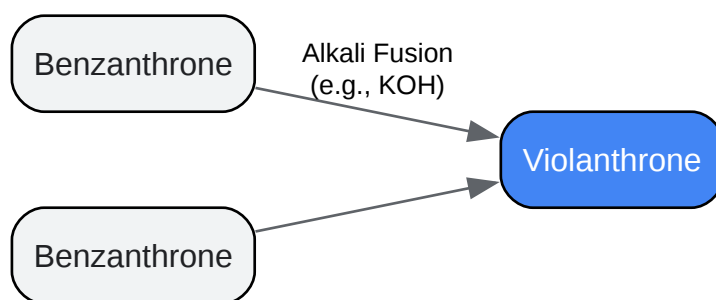
## Applications in Research and Development

Violanthrone and its derivatives are of significant interest in materials science and are being explored for various applications in drug development and biological imaging. Their rigid, planar structure and tunable electronic properties make them promising candidates for:

- **Fluorescent Probes:** The high fluorescence quantum yields of some violanthrone derivatives make them suitable for use as fluorescent probes in biological imaging and sensing applications.<sup>[8]</sup>
- **Organic Electronics:** The extended  $\pi$ -conjugated system in violanthrone suggests potential applications in organic electronics, such as in the fabrication of organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs).
- **Vat Dyes:** Historically, violanthrone has been used as a vat dye due to its high color strength and stability.<sup>[1]</sup>

## Visualizing the Synthesis of Violanthrone

The following diagram illustrates the synthetic pathway from benzanthrone to violanthrone.



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Caption: Synthesis of Violanthrone from two molecules of Benzanthrone.

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